

Unveiling the Molecular Architecture of Iron Bisglycinate Chelate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *vitaferro*

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Abstract

Iron bisglycinate chelate, a highly bioavailable form of iron, is of significant interest in the pharmaceutical and nutraceutical industries for its enhanced absorption and reduced gastrointestinal side effects compared to traditional iron salts.^[1] This technical guide provides an in-depth examination of the molecular structure of iron bisglycinate chelate. It synthesizes available data on its coordination chemistry, molecular weight, and stability. This document also outlines detailed experimental protocols for its synthesis and characterization by Fourier-transform infrared (FTIR) spectroscopy, ultraviolet-visible (UV-Vis) spectrophotometry, and X-ray diffraction (XRD), and presents quantitative data in structured tables. Visualizations of the chelation process and molecular structure are provided using Graphviz diagrams to facilitate a deeper understanding of this important compound.

Introduction

Iron bisglycinate chelate is a coordination complex consisting of one ferrous ion (Fe^{2+}) covalently bonded to the carboxyl oxygen and coordinately bonded to the amino nitrogen of two glycine molecules.^{[1][2]} This chelation process results in the formation of two stable five-membered heterocyclic rings, which protect the iron atom from interactions with dietary inhibitors and the acidic environment of the stomach, thereby enhancing its bioavailability.^{[3][4]} The low molecular weight of approximately 204 g/mol further contributes to its efficient

absorption.[3] This guide delves into the specific structural characteristics of iron bisglycinate chelate, supported by experimental data and methodologies.

Molecular Structure and Properties

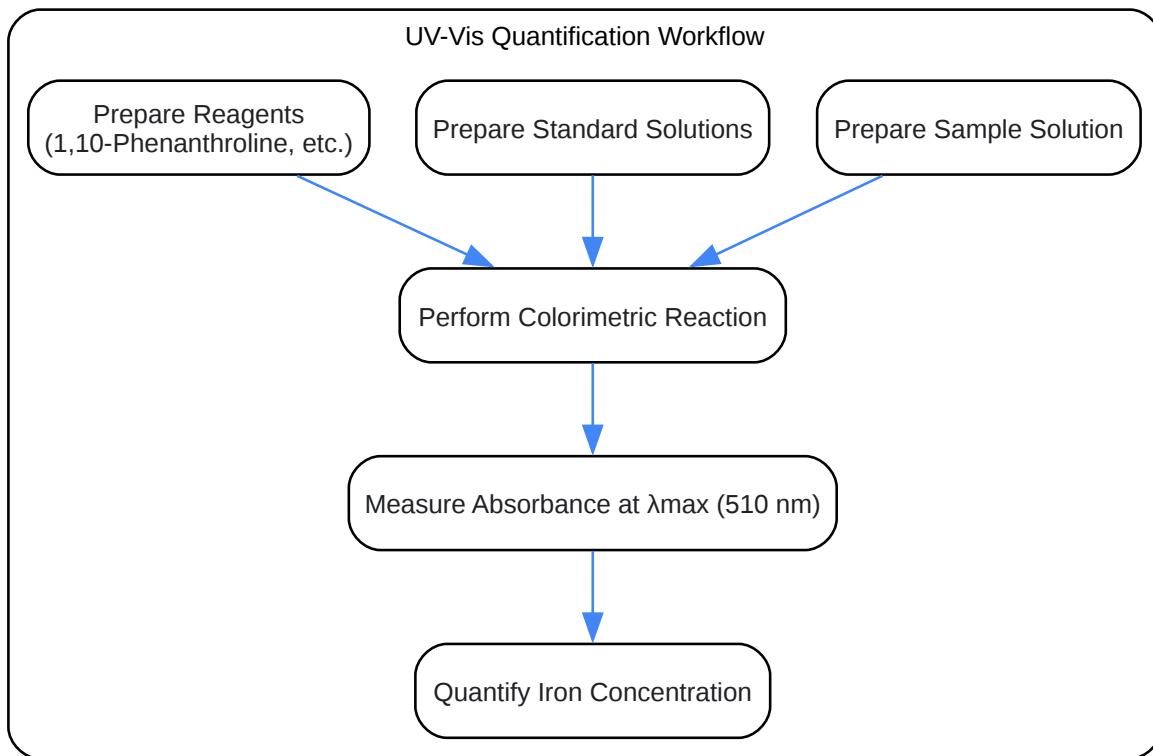
The fundamental chemical and physical properties of iron bisglycinate chelate are summarized in Table 1. The chelate structure is key to its enhanced nutritional functionality.

Table 1: Physicochemical Properties of Iron Bisglycinate Chelate

Property	Value	Reference(s)
Chemical Formula	C ₄ H ₈ FeN ₂ O ₄	[2]
Molecular Weight	203.96 g/mol	[2]
Appearance	Light to dark greenish powder	[2]
Solubility	Slightly soluble in water	[5]
Stability Constant (log K)	~7.5 at pH 7	[6]

Chelation and Coordination Chemistry

The formation of iron bisglycinate involves the reaction of a ferrous ion with two glycine molecules. Each glycine molecule acts as a bidentate ligand, donating electrons from both the carboxylate oxygen and the amino nitrogen to the central iron atom. This results in a neutral, stable complex with two heterocyclic rings.[3]



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